Protocols for synthesizing Androstatrione in a laboratory setting

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Compound of Interest

Compound Name:	*Androstatrione*
Cat. No.:	*B15544117*

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General Information on Steroidal Aromatase Inhibitors

Androsta-1,4,6-triene-3,17-dione (ATD) is a potent, irreversible steroidal aromatase inhibitor[2][3]. Aromatase is a critical enzyme (cytochrome P450 19A1) responsible for the final step in the biosynthesis of estrogens from androgens[2].

Mechanism of Action: Steroidal inhibitors like ATD often act as "suicide substrates."[2] This means the aromatase enzyme processes the inhibitor, which then forms a reactive intermediate. This intermediate binds covalently and permanently to the enzyme, thereby inactivating it. This irreversible action effectively blocks the conversion of androgens into estrogens.

Historical and Regulatory Context: ATD was previously found in some over-the-counter bodybuilding supplements but its use is now prohibited in amateur and professional sports. Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and Health Canada have issued warnings regarding related compounds due to potential health risks. The use of ATD can also lead to positive tests for other banned substances, such as the anabolic steroid Boldenone, as it can be a metabolite or a contaminant from production.

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Health and Safety: The synthesis and handling of potent steroidal compounds require specialized laboratory environments and strict adherence to safety protocols to prevent exposure and ensure purity. The unauthorized production and use of such substances pose significant health risks and legal consequences. Research involving these compounds is conducted under stringent regulatory oversight.

For professionals in drug development, research into aromatase inhibitors is a significant field, particularly for therapeutic applications in estrogen-dependent conditions. This research is conducted in compliance with all applicable laws and institutional guidelines for chemical safety and controlled substances.

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References

- 1. Metabolism of androsta-1,4,6-triene-3,17-dione and detection by gas chromatography/mass spectrometry in doping control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Androsta-1,4,6-triene-3,17-dione | 633-35-2 | Benchchem [benchchem.com]
- 3. 1,4,6-Androstatriene-3,17-dione - Wikipedia [en.wikipedia.org]
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